

Essential Safety and Operational Guide for Handling Ac-YVAD-cmk

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Compound of Interest

Compound Name: Ac-YVAD-cmk

Cat. No.: B15606996

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Ac-YVAD-cmk**, a selective and irreversible caspase-1 inhibitor. Adherence to these protocols is essential to ensure laboratory safety, maintain experimental integrity, and minimize risk to personnel and the environment. **Ac-YVAD-cmk**, as a chloromethyl ketone, is classified as a hazardous substance and requires careful handling.

Immediate Safety and Handling Protocols

Proper personal protective equipment (PPE) is mandatory when working with **Ac-YVAD-cmk** in both its solid, powdered form and in solution. Engineering controls, such as a certified chemical fume hood, are the primary line of defense against exposure.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Ac-YVAD-cmk** to ensure the appropriate level of protection. The following PPE is required:

PPE Category	Specification and Use
Eye and Face Protection	Chemical safety goggles with side shields are required to protect against splashes. A face shield should be worn in conjunction with goggles when there is a significant risk of splashing, such as during bulk preparation of solutions.
Hand Protection	Chemically resistant gloves, such as nitrile, are required. Double-gloving is recommended, especially when handling the concentrated stock solutions. Gloves must be inspected before use and changed immediately if contaminated.
Body Protection	A fully buttoned lab coat must be worn to protect skin and clothing. An impervious apron should be considered when handling larger quantities.
Respiratory Protection	All handling of the solid compound and preparation of stock solutions must be performed in a certified chemical fume hood to prevent inhalation of the powder. ^[1] If a fume hood is not available or if there is a risk of aerosolization, a NIOSH-approved respirator is necessary.

Engineering Controls

Control Type	Specification and Use
Ventilation	Work with Ac-YVAD-cmk powder and the preparation of stock solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure. ^[1] General laboratory ventilation should ensure adequate air exchange.
Safety Equipment	An operational eyewash station and safety shower must be readily accessible in the immediate work area for emergency use.

Operational Plan: From Receipt to Use

Proper procedures for storage and handling are crucial to maintain the stability and integrity of **Ac-YVAD-cmk**.

Receiving and Storage

Upon receipt, inspect the container for any signs of damage. The lyophilized powder should be stored in a tightly sealed container at -20°C for long-term stability.^{[2][3]} Some manufacturers suggest that the product is stable for at least four years when stored at -20°C.^[4] For solutions in solvents such as DMSO, storage at -80°C is recommended for up to six months, while at -20°C, the stability is limited to one month.^[5]

Parameter	Guideline
Storage Temperature (Powder)	-20°C in a dry, well-ventilated area, protected from light.[2][3]
Storage Temperature (Solutions)	-80°C for up to 6 months; -20°C for up to 1 month.[5]
Container	Tightly sealed and clearly labeled.
Handling of Lyophilized Powder	Before opening, allow the vial to equilibrate to room temperature in a desiccator to prevent condensation. Weigh out the desired amount quickly in a chemical fume hood. Reseal the vial tightly and return to appropriate storage.

Solution Preparation

Due to its limited solubility in aqueous solutions, **Ac-YVAD-cmk** is typically dissolved in organic solvents like Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF).

Experimental Protocol: Reconstitution of **Ac-YVAD-cmk**

- **Preparation:** Ensure all necessary PPE is worn and perform the entire procedure within a certified chemical fume hood.
- **Equilibration:** Allow the vial of lyophilized **Ac-YVAD-cmk** to warm to room temperature in a desiccator.
- **Solvent Addition:** Using a calibrated micropipette, add the required volume of sterile DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- **Dissolution:** Gently vortex or sonicate the vial until the powder is completely dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Label each aliquot clearly with the compound name, concentration, date, and storage temperature. Store aliquots at -80°C for long-term use.

Emergency Procedures

In the event of accidental exposure, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste containing **Ac-YVAD-cmk** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations.

Waste Segregation and Collection

- Solid Waste: Unused or expired **Ac-YVAD-cmk** powder, as well as any materials used to clean up spills of the solid (e.g., absorbent pads), should be collected in a clearly labeled, sealed container for hazardous solid waste.

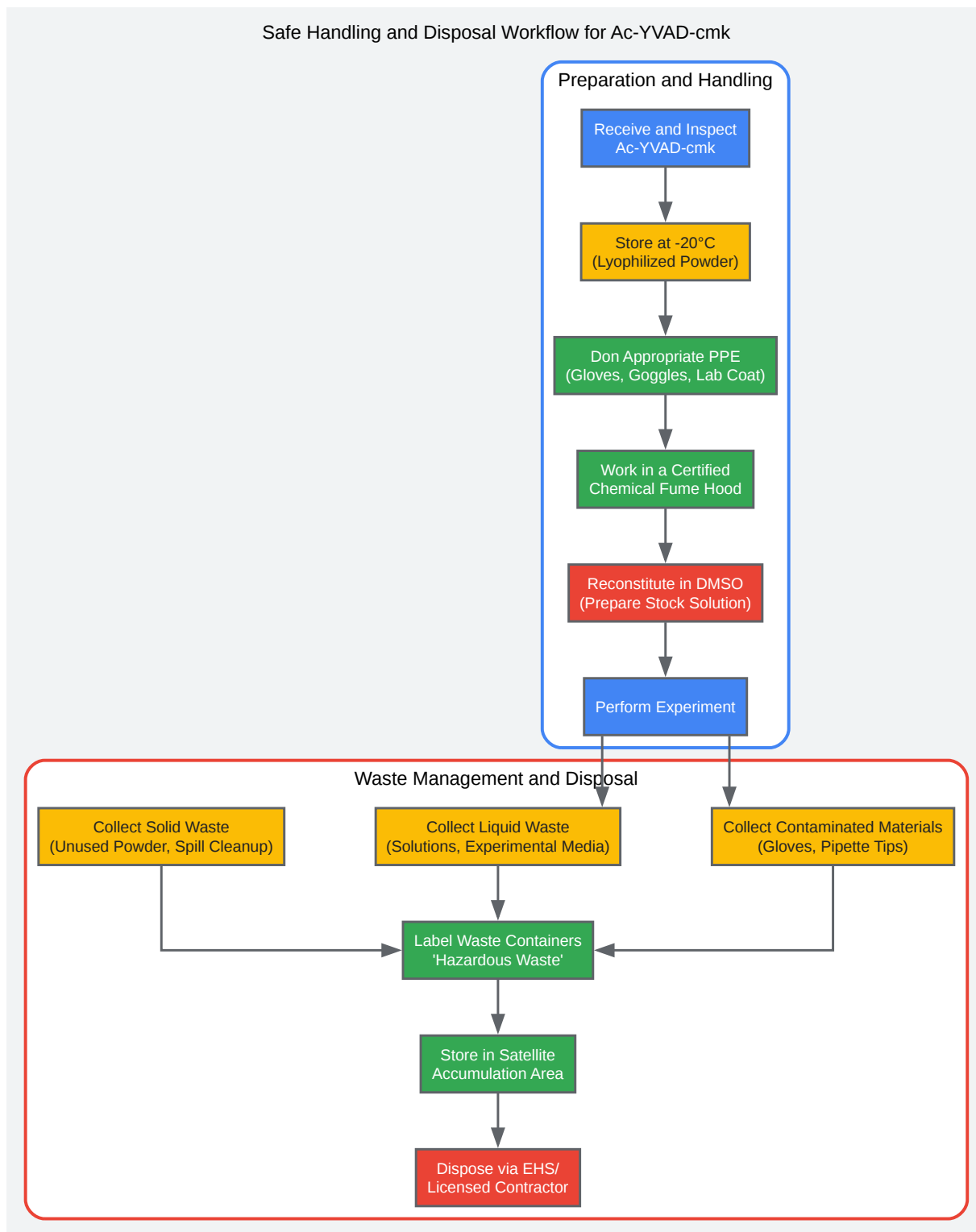
- **Liquid Waste:** All solutions containing **Ac-YVAD-cmk**, including unused stock solutions and experimental media, must be collected in a designated, leak-proof, and clearly labeled hazardous liquid waste container. As **Ac-YVAD-cmk** is a halogenated organic compound, it should be segregated into a waste stream for halogenated organic liquids.
- **Contaminated Materials:** All disposable materials that have come into contact with **Ac-YVAD-cmk**, such as pipette tips, microfuge tubes, and gloves, should be collected in a designated hazardous waste container.

Disposal Protocol

- **Labeling:** Ensure all waste containers are clearly labeled with "Hazardous Waste" and a full description of the contents, including "**Ac-YVAD-cmk**" and any solvents used.
- **Storage of Waste:** Store waste containers in a designated satellite accumulation area that is secure and has secondary containment.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of **Ac-YVAD-cmk** down the drain or in regular trash.

Workflow for Safe Handling and Disposal of Ac-YVAD-cmk

Safe Handling and Disposal Workflow for Ac-YVAD-cmk

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **Ac-YVAD-cmk**.

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